

Synonyms for 1-Hydroxy-2-butanone (e.g., 2-Oxobutanol, Propionyl carbinol)

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Compound of Interest

Compound Name: 1-Hydroxy-2-butanone

Cat. No.: B1215904

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An In-depth Technical Guide to 1-Hydroxy-2-butanone

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Hydroxy-2-butanone, an alpha-hydroxy ketone, is a significant organic compound with diverse applications, ranging from its role as a key intermediate in pharmaceutical synthesis to its presence as a natural flavor component. This technical guide provides a comprehensive overview of its synonyms, physicochemical properties, synthesis methodologies, and analytical protocols. The information herein is intended to serve as a valuable resource for professionals in research, development, and quality control.

Synonyms

1-Hydroxy-2-butanone is known by several other names in scientific literature and commercial contexts. A comprehensive list of these synonyms is provided in Table 1.

Table 1: Synonyms for **1-Hydroxy-2-butanone**

Synonym	CAS Number
2-Oxobutanol	5077-67-8
Propionyl carbinol	5077-67-8
Ethyl hydroxymethyl ketone	5077-67-8
1-Hydroxybutan-2-one	5077-67-8
2-Butanone, 1-hydroxy-	5077-67-8
2-Oxo-1-butanol	5077-67-8
FEMA No. 3173	5077-67-8

Physicochemical Properties

A summary of the key physicochemical properties of **1-Hydroxy-2-butanone** is presented in Table 2. This data is essential for its handling, storage, and application in various experimental and industrial settings.

Table 2: Physicochemical Properties of **1-Hydroxy-2-butanone**

Property	Value
Molecular Formula	C4H8O2
Molecular Weight	88.11 g/mol [1]
Appearance	Colorless liquid[2]
Odor	Caramellic, sweet, buttery[3]
Boiling Point	152-154 °C at 760 mmHg[3]
Density	1.017-1.022 g/cm ³ at 20 °C[4]
Refractive Index	1.417-1.423 at 20 °C[4]
Solubility	Soluble in water, diethyl ether, and ethanol[4]
Flash Point	60 °C (140 °F)[5]
Vapor Pressure	1.22 hPa at 20 °C (estimated)[3]

Synthesis of 1-Hydroxy-2-butanone

1-Hydroxy-2-butanone can be synthesized through both chemical and biological methods. A prominent biocatalytic route involves the oxidation of 1,2-butanediol.

Experimental Protocol: Biocatalytic Synthesis from 1,2-Butanediol

This protocol outlines the whole-cell biocatalysis for the production of **1-Hydroxy-2-butanone** from 1,2-butanediol using engineered E. coli.[3]

1. Materials and Reagents:

- Engineered E. coli expressing a suitable diol dehydrogenase
- Luria-Bertani (LB) medium
- 1,2-Butanediol

- Isopropyl β -D-1-thiogalactopyranoside (IPTG)
- Potassium phosphate buffer (50 mM, pH 8.0)
- Ethyl acetate
- n-Butanol (internal standard)

2. Procedure:

- **Cultivation of Biocatalyst:** Inoculate the engineered E. coli strain in LB medium containing the appropriate antibiotic. Grow the culture at 37 °C with shaking until the optical density at 600 nm (OD600) reaches 0.6-0.8. Induce protein expression by adding IPTG to a final concentration of 0.5 mM and continue cultivation at 25 °C for 12 hours.
- **Cell Harvesting:** Harvest the cells by centrifugation at $8,000 \times g$ for 10 minutes at 4 °C. Wash the cell pellet twice with 50 mM potassium phosphate buffer (pH 8.0).
- **Biotransformation:** Resuspend the wet cells to a concentration of 40 g/L in 50 mM potassium phosphate buffer (pH 8.0) containing 800 mM 1,2-butanediol. The reaction is carried out in a shaking incubator at 30 °C for 24 hours.
- **Extraction and Analysis:** After the reaction, centrifuge the mixture to remove the cells. To the supernatant, add an equal volume of ethyl acetate and n-butanol as an internal standard. Vortex vigorously for 5 minutes and centrifuge to separate the phases. The organic phase containing **1-Hydroxy-2-butanone** is collected for analysis.

Analytical Methods

Accurate and reliable analytical methods are crucial for the quantification and characterization of **1-Hydroxy-2-butanone**.

Gas Chromatography (GC)

Sample Preparation: The ethyl acetate extract obtained from the synthesis protocol can be directly injected into the GC.

GC Conditions:

- Column: HP-5 (30 m × 0.25 mm, 0.25 µm film thickness) or equivalent.
- Injector Temperature: 250 °C.
- Detector (FID) Temperature: 300 °C.
- Oven Temperature Program: Hold at 80 °C for 5 minutes, then ramp to 150 °C at a rate of 2 °C/min.[3]
- Carrier Gas: Nitrogen or Helium.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Dissolve 10-20 mg of purified **1-Hydroxy-2-butanone** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, D₂O).
- Filter the solution through a glass wool-plugged pipette into a clean 5 mm NMR tube to remove any particulate matter.

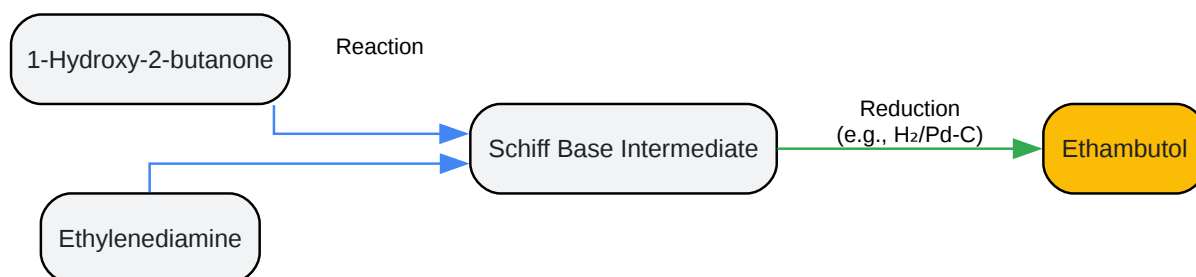
Mass Spectrometry (MS)

Sample Preparation:

- For GC-MS analysis, the ethyl acetate extract can be used directly.
- For direct infusion, dissolve a small amount of the purified compound in a suitable volatile solvent (e.g., methanol, acetonitrile).

Application in Drug Synthesis: Ethambutol

1-Hydroxy-2-butanone is a critical intermediate in the industrial synthesis of Ethambutol, a first-line bacteriostatic agent against *Mycobacterium tuberculosis*. The synthesis involves the reaction of **1-Hydroxy-2-butanone** with ethylenediamine.

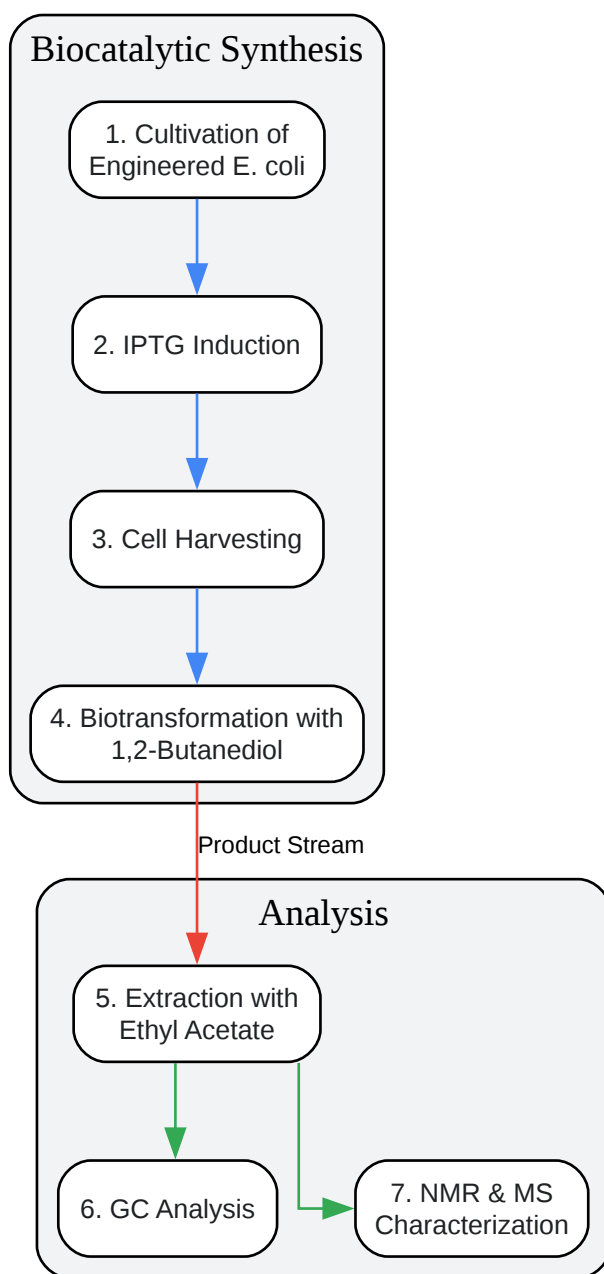


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Synthesis of Ethambutol from **1-Hydroxy-2-butanone**.

Experimental Workflows

The following diagram illustrates a typical workflow for the biocatalytic production and analysis of **1-Hydroxy-2-butanone**.



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Workflow for **1-Hydroxy-2-butanone** Production and Analysis.

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